

Edgeworoside C molecular formula and weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Edgeworoside C

Cat. No.: B12378355

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Edgeworoside C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Edgeworoside C is a natural compound that has garnered interest within the scientific community. This technical guide provides a concise summary of its core physicochemical properties and the methodologies for its isolation, serving as a foundational resource for researchers investigating this molecule.

Core Molecular Data

The fundamental molecular characteristics of **Edgeworoside C** are summarized below.

Property	Value
Molecular Formula	C24H20O10
Molecular Weight	468.41 g/mol
CAS Number	126221-40-7

Experimental Protocols Isolation of Edgeworoside C from Edgeworthia chrysantha Lindl.



A key method for obtaining pure **Edgeworoside C** is through its isolation from the stems and barks of Edgeworthia chrysantha Lindl. High-Speed Counter-Current Chromatography (HSCCC) has been successfully employed for this purpose.

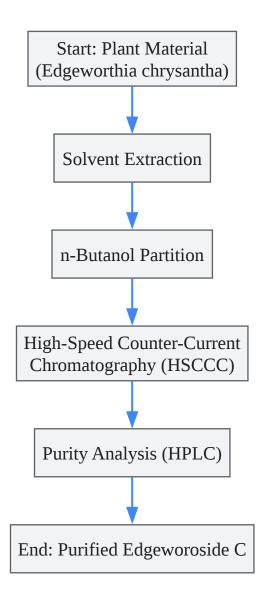
- 1. Plant Material and Extraction:
- The dried and powdered stems and barks of Edgeworthia chrysantha Lindl. are extracted with a suitable solvent, such as methanol or ethanol, to create a crude extract.
- The crude extract is then partitioned with n-butanol to obtain an n-butanol extract containing
 Edgeworoside C.
- 2. High-Speed Counter-Current Chromatography (HSCCC) Protocol:
- Solvent System: A two-phase solvent system is prepared with a composition of ethyl acetateethanol-water at a volume ratio of 15:1:15 (v/v/v).
- Procedure:
 - The upper and lower phases of the solvent system are separated after equilibration.
 - The HSCCC column is filled with the stationary phase (the upper phase).
 - The apparatus is rotated at a specific speed (e.g., 800 rpm), and the mobile phase (the lower phase) is pumped through the column at a defined flow rate.
 - Once hydrodynamic equilibrium is reached, the n-butanol extract, dissolved in a small volume of the biphasic solvent system, is injected into the column.
 - The effluent from the column outlet is continuously monitored by a UV detector.
 - Fractions are collected based on the resulting chromatogram.
 - Fractions containing Edgeworoside C are pooled and concentrated under reduced pressure to yield the purified compound.
- 3. Purity Analysis:



• The purity of the isolated **Edgeworoside C** is determined using High-Performance Liquid Chromatography (HPLC).

Logical Workflow for Isolation

The following diagram illustrates the general workflow for the isolation and purification of **Edgeworoside C**.



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Caption: Workflow for the isolation of **Edgeworoside C**.

Biological Activity and Signaling Pathways







Currently, there is a notable lack of specific, publicly available data on the detailed biological activities and associated signaling pathways of purified **Edgeworoside C**. While it is suggested for use in pharmacological experiments and activity screening, comprehensive studies detailing its specific effects (e.g., anti-inflammatory, antioxidant, anticancer) and its mechanisms of action are not readily found in the scientific literature. Further research is required to elucidate the pharmacological profile of this compound.

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